

In-Depth Technical Guide: Health and Safety of 2-Methoxy-6-methylaniline

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Compound of Interest

Compound Name: 2-Methoxy-6-methylaniline

Cat. No.: B1630886

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety information for **2-Methoxy-6-methylaniline** (CAS No. 50868-73-0). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding for professionals handling this compound.

Chemical Identification and Physical Properties

2-Methoxy-6-methylaniline, also known as 6-Methyl-o-anisidine, is an aromatic amine.[1][2] It is a low melting point solid or liquid.[2]

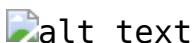
Identifier	Value
IUPAC Name	2-methoxy-6-methylaniline[3]
Synonyms	6-Methyl-o-anisidine, 2-Amino-1-methoxy-3-methylbenzene[1][2]
CAS Number	50868-73-0[1]
Molecular Formula	C ₈ H ₁₁ NO[1]
Molecular Weight	137.18 g/mol [1]

Physical Property	Value
Melting Point	26-29 °C (lit.) [1] [4] [5]
Boiling Point	62 °C at 0.15 mmHg (lit.) [1] [4] [5]
Flash Point	113 °C (235.4 °F) - closed cup [1]
Density	1.063 g/cm ³ (rough estimate) [4]
Vapor Pressure	0.00782 mmHg at 25°C [4]
Solubility	Chloroform (Slightly), Methanol (Sparingly) [4]

Hazard Identification and Classification

2-Methoxy-6-methylaniline is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

GHS Pictogram:



Signal Word: Warning[\[1\]](#)[\[3\]](#)

GHS Hazard Statements:[\[1\]](#)[\[3\]](#)

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

GHS Precautionary Statements:[\[1\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Information

Detailed quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) are not available in the reviewed literature.

Toxicological Endpoint	Data
Acute Toxicity (Oral)	Harmful if swallowed (Category 4)[3]
Acute Toxicity (Dermal)	Harmful in contact with skin (Category 4)[3]
Acute Toxicity (Inhalation)	Harmful if inhaled (Category 4)[3]
Skin Corrosion/Irritation	Causes skin irritation (Category 2)[3]
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2)[3]
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (Category 3)[1]
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **2-Methoxy-6-methylaniline** are not publicly available. The hazard classifications are based on data from similar chemical structures and computational toxicology models.

Handling, Storage, and First Aid

Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.[6]
- Ensure eyewash stations and safety showers are readily accessible.[7]

Personal Protective Equipment (PPE):[1]

- Eye/Face Protection: Use safety glasses with side-shields or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

Handling Procedures:[6]

- Avoid contact with skin and eyes.
- Do not breathe vapors or mists.
- Wash thoroughly after handling.
- Keep away from incompatible materials such as strong oxidizing agents.

Storage Conditions:[2]

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Recommended storage temperature is 0-8 °C.[2]

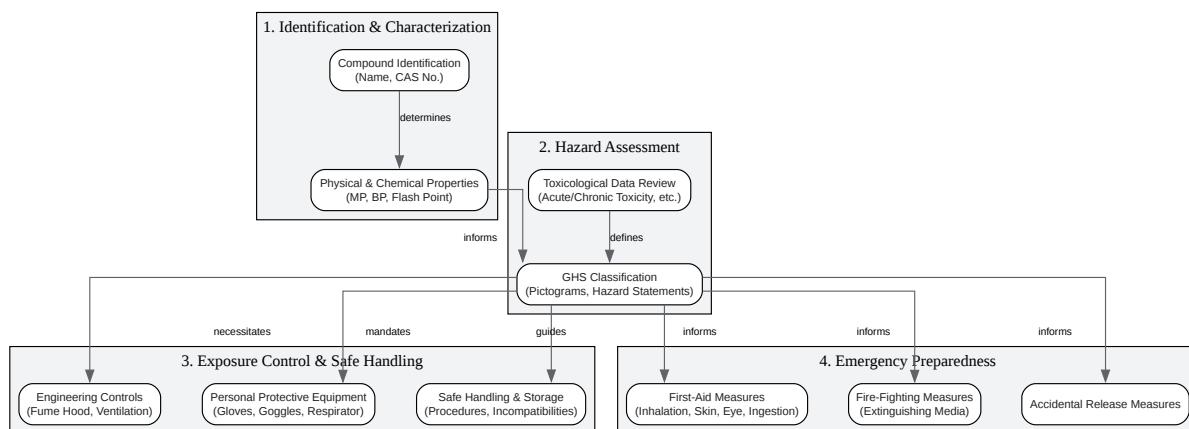
First-Aid Measures:[7]

- If Swallowed: Rinse mouth. Call a poison control center or doctor immediately.
- If on Skin: Remove contaminated clothing. Wash skin with soap and water.
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.

Fire and Reactivity Data

Fire & Reactivity	Value
Flammability	Combustible liquid[1]
Flash Point	113 °C (235.4 °F) - closed cup[1]
Suitable Extinguishing Media	Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
Hazardous Decomposition Products	Carbon oxides, nitrogen oxides (NOx)[7]
Incompatible Materials	Strong oxidizing agents[7]

Workflow and Logical Relationships



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Caption: Chemical Safety Assessment Workflow.

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